

# Rucaparib phosphate preparation stock solutions in vitro

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## Compound Focus: Rucaparib Phosphate

CAS No.: 459868-92-9

Cat. No.: S548581

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## Chemical Properties & Storage

**Rucaparib phosphate** (also known as AG-014699 phosphate or PF-01367338 phosphate) is a potent PARP inhibitor used in oncology research. Key characteristics for handling are summarized below.

Property	Specification
Molecular Weight	421.36 g/mol (phosphate salt); 323.36 g/mol (free base) [1] [2]
CAS Number	459868-92-9 (phosphate salt); 283173-50-2 (free base) [3] [4]
Purity	Typically >98% to 99.9% [1] [2]
Storage (Solid)	-20°C, sealed and protected from moisture [2] [5] [4]
Solubility (DMSO)	~65 mg/mL (approximately 154 mM) [2]
Solubility (Water)	Insoluble or slightly soluble (approx. 1.2 mg/mL) [2] [4]

## Stock & Working Solution Preparation

For *in vitro* work, **rucaparib phosphate** is typically dissolved in DMSO to create a concentrated stock solution, which is then diluted into aqueous buffers or culture media for experiments.

## Preparation of Primary Stock Solution (10-100 mM in DMSO)

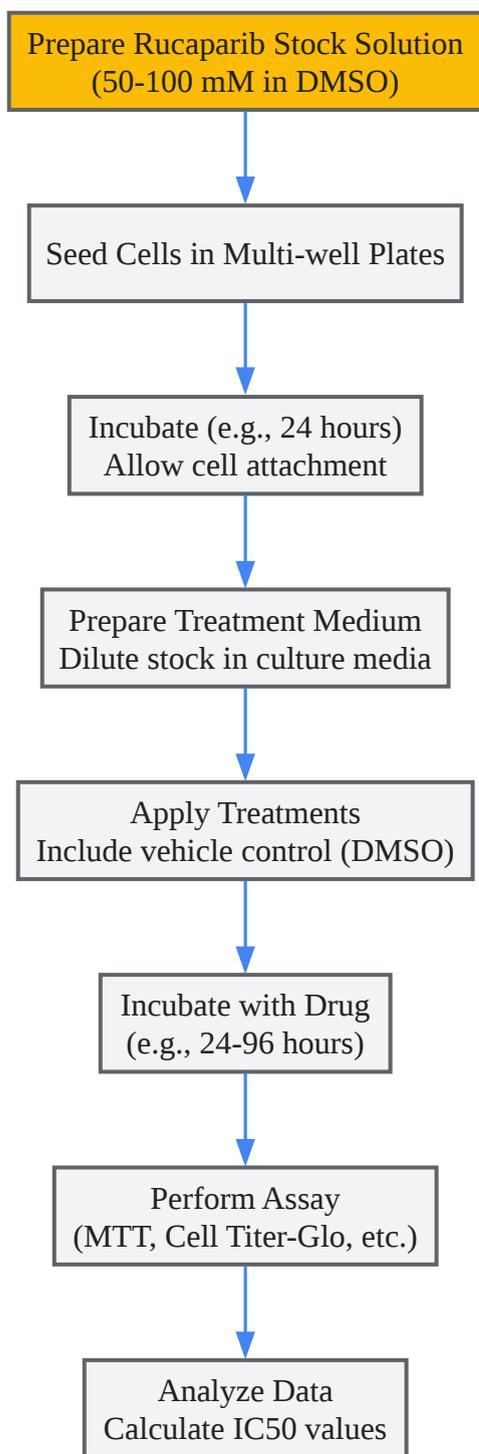
- **Calculate Mass:** Determine the mass of powder needed for your desired concentration and volume. For example, to prepare 1 mL of a 50 mM stock solution:  $\text{Mass (mg)} = 50 \text{ mM} \times 0.42136 \text{ mg/nmol} \times 1 \text{ mL} = 21.07 \text{ mg}$ .
- **Weigh and Dissolve:** Weigh the calculated amount of **rucaparib phosphate** powder and transfer it to a sterile vial.
- **Reconstitute:** Add the appropriate volume of pure, anhydrous DMSO to achieve the final concentration. **Note:** Moisture-absorbing DMSO can reduce solubility; use fresh DMSO for best results [2].
- **Mix and Aliquot:** Vortex or sonicate the solution briefly to ensure complete dissolution. Aliquot into single-use volumes to minimize freeze-thaw cycles.
- **Storage:** Store aliquots at  $-20^{\circ}\text{C}$  or  $-80^{\circ}\text{C}$ . Under these conditions, the stock solution is stable for several months [2] [6].

## Preparation of Working Solution in Buffer/Culture Media

- **Dilution:** Thaw a stock aliquot and dilute the compound directly into pre-warmed cell culture media or buffer.
- **Final Solvent Concentration:** Ensure the final concentration of DMSO in the cell culture does not exceed 0.1-0.5% to avoid cytotoxicity.
- **Stability:** Aqueous working solutions should be used immediately. Do not store aqueous solutions for more than one day [5].

## Experimental Protocols & Applications

The following experimental workflow outlines a typical cell-based assay using **rucaparib phosphate**.



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*Diagram illustrating the general workflow for cell-based assays with **rucaparib phosphate**.*

The table below summarizes specific experimental conditions from recent studies to guide your protocol design.

Cell Line / Assay Type	Rucaparib Concentration	Incubation Time	Key Experimental Outcomes	PMID / Reference
<b>Neutral Red Uptake (NRU) Phototoxicity Assay</b> in HaCaT keratinocytes [7]	Not specified (assay follows OECD TG 432)	Varies with assay protocol	Rucaparib is potentially phototoxic under UVA light, causing protein and DNA damage [7].	-
<b>Cytotoxicity Assay</b> in BRCA2-deficient Capan1 cells [3]	0.1, 1, 10, 100 $\mu\text{M}$	24 hours	LC50 = 5 $\mu\text{M}$ [3].	-
<b>Cell Viability Assay</b> in MDA-MB-231 cells [1]	0.1 - 40 $\mu\text{M}$	24 hours	IC50 = 17.77 $\mu\text{M}$ [1].	24420152
<b>Growth Inhibition Assay</b> in OVCAR3 cells [1]	0 - 3 $\mu\text{M}$	14 days	IC50 = 3.74 $\pm$ 0.40 $\mu\text{M}$ [1].	23729402
<b>Function Assay (PARP Inhibition)</b> in LoVo cells [1]	0.00469 $\mu\text{M}$ (EC50)	30 minutes	Inhibits PARP activity [1].	26652717
<b>Apoptosis Assay</b> in MDA-MB-231 cells [1]	10, 20, 40 $\mu\text{M}$	24 hours	Induces apoptosis in a dose-dependent manner [1].	24420152

## Critical Technical Considerations

- **Phototoxicity Hazard:** Rucaparib has been shown to cause photosensitivity. It absorbs UVA light and can induce photodamage to proteins and genomic DNA in cultured cells [7]. It is advisable to handle the compound under yellow or red safe lighting and protect treated cells from unnecessary light exposure.
- **Solubility and Precipitation:** While highly soluble in DMSO, **rucaparib phosphate** has low solubility in water and aqueous buffers [2] [4]. When diluting the stock solution into media, vortex thoroughly to ensure proper mixing and check for any precipitation, especially at higher working concentrations.
- **Analytical Quantification:** For precise pharmacokinetic or drug interaction studies, a validated UPLC-MS/MS method can be used. One reported method has a linear range of **2.0–500 ng/mL** in rat

plasma, with a lower limit of quantification (LLOQ) of 2.0 ng/mL [8].

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